2-Aminobenzenesulfonamide synonyms orthanilamide

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Compound Focus: 2-Aminobenzenesulfonamide

CAS No.: 3306-62-5

Cat. No.: S006712

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Chemical Identity and Key Properties

The table below summarizes the fundamental identifying information and physical characteristics of **2-Aminobenzenesulfonamide**.

Property Category	Details
CAS Number	3306-62-5 [1] [2] [3]
Synonyms	Orthanilamide; o-Aminobenzenesulfonamide; o-Sulfanilamide; Benzenesulfonamide [1] [4] [2]
Molecular Formula	$C_6H_8N_2O_2S$ [1] [2] [3]
Molecular Weight	172.20 g/mol [1] [2] [3]
Melting Point	153-157 °C [2] [3]
SMILES	C1=CC=C(C(=C1)N)S(N)(=O)=O [1] [3]
InChI Key	YAZSBRQTAHVVGE-UHFFFAOYSA-N [2] [3]
Purity	Available at 98% and higher [2] [3]

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Property Category	Details
Storage Recommendations	Ambient temperatures; keep in a dark place under an inert atmosphere [2] [3]

Biological Activity and Mechanism of Action

2-Aminobenzenesulfonamide is characterized as an inhibitor of **carbonic anhydrase IX (CA IX)**, a transmembrane enzyme often overexpressed in tumor cells and associated with cancer cell survival and metastasis [1] [5] [4].

Its core structure features a sulfonamide group attached to an aniline ring in the *ortho* (or 2-position) configuration [6] [7]. This is a key differentiator from its well-known *para*-positioned isomer, sulfanilamide, which possesses antibacterial properties. The *ortho* configuration results in a loss of antibacterial activity but introduces other pharmacological potentials, specifically the inhibition of certain carbonic anhydrase isozymes like CA IX [5].

The primary mechanism of action for sulfonamide-based carbonic anhydrase inhibitors involves the deprotonated sulfonamide nitrogen coordinating the zinc ion in the enzyme's active site, thereby disrupting its normal catalytic function [5].

Experimental Protocols and Handling

Sample Preparation and Solubility

For *in vitro* assays, **2-Aminobenzenesulfonamide** is typically dissolved in DMSO.

- **Solubility in DMSO:** The compound is highly soluble, with reported concentrations of **34 mg/mL (197.44 mM)** and up to **200 mg/mL (1161.44 mM)** when using ultrasonic treatment [1] [4]. It is hygroscopic, so always use freshly opened DMSO [1].
- **Preparation of Stock Solution:** A common practice is to prepare a 10-50 mg/mL stock solution in DMSO, which can be aliquoted and stored at -20°C or -80°C for later use [1] [7].

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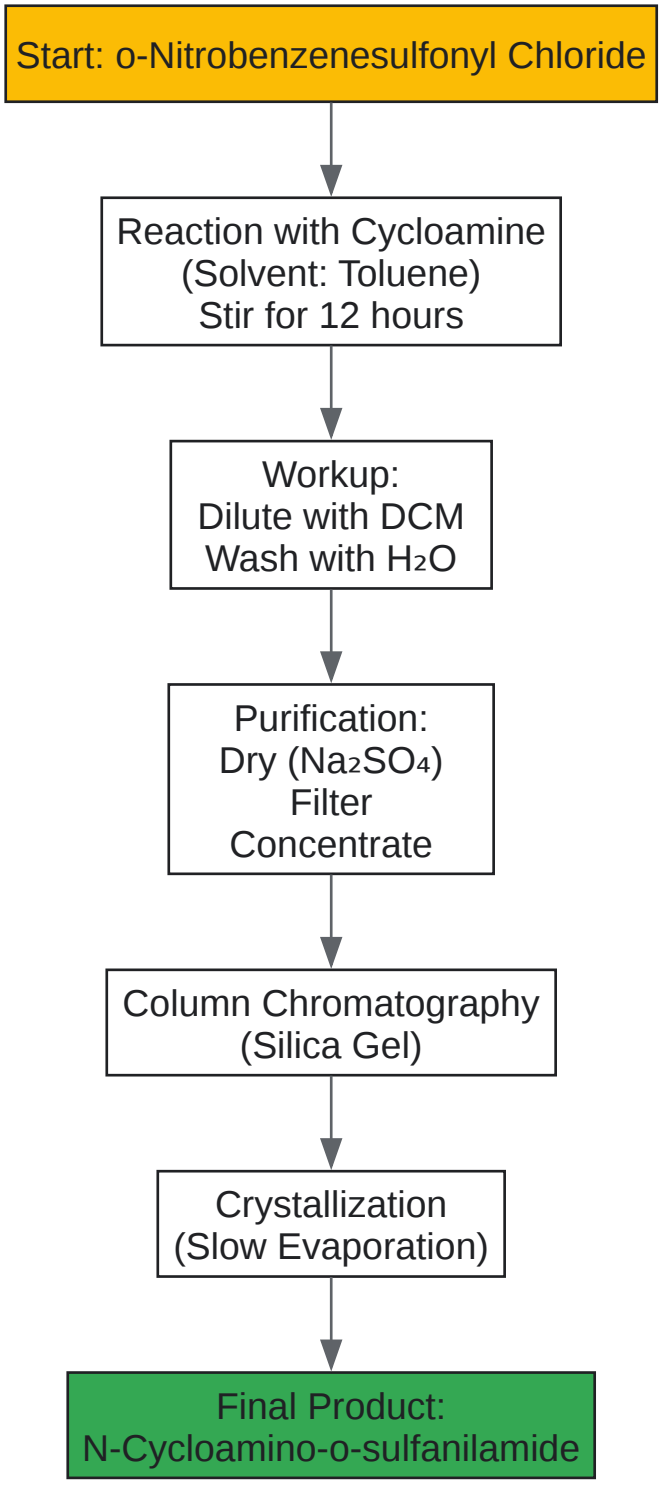
Synthesis and Characterization (Based on Related Compounds)

While a direct synthesis procedure for the simple **2-Aminobenzenesulfonamide** molecule was not detailed, the provided literature outlines a general method for synthesizing N-cycloamino-o-sulfanilamides, which are derivatives of the parent compound [5]. The workflow for such syntheses can be summarized as follows:



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Characterization of synthesized compounds or verification of commercial samples typically involves a suite of analytical techniques [5]:

- **Thin-Layer Chromatography (TLC):** For monitoring reaction progress.
- **Nuclear Magnetic Resonance (NMR):** ^{1}H and ^{13}C NMR spectroscopy in deuterated chloroform ($CDCl_3$) for structural confirmation.
- **Fourier-Transform Infrared Spectroscopy (FT-IR):** For identifying functional groups.
- **Single-Crystal X-ray Diffraction (SC-XRD):** For determining precise molecular and crystal structure.
- **Density Functional Theory (DFT) Calculations:** To optimize geometry and study electronic properties.

In Vitro Biological Testing

Molecular docking experiments have been performed with related o-sulfanilamide derivatives to predict their binding interactions with carbonic anhydrase II and IX (PDB entries 4iwz and 5fl4) [5]. This suggests a standard protocol for evaluating this compound would involve:

- **Molecular Docking:** Using the known crystal structures of CA II and CA IX to model the binding pose and affinity of **2-Aminobenzenesulfonamide**.
- **Enzymatic Assays:** Using established *in vitro* assays to determine the half-maximal inhibitory concentration (IC_{50}) against recombinant CA IX and other relevant isozymes.

Commercial Sourcing and Pricing

2-Aminobenzenesulfonamide is readily available from multiple chemical suppliers for research purposes. The table below provides a snapshot of available options. **Note:** Pricing and availability are dynamic, so always check the supplier's website for the most current information.

Supplier	Catalog Purity	Package Size	Price (USD)
Thermo Scientific	98% [2]	5 g	$155.18 [2]
Sigma-Aldrich	98% [3]	5 g	$53.90 [3]

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Supplier	Catalog Purity	Package Size	Price (USD)
TargetMol	>99% [7]	50 mg	$39.00 [7]
MedChemExpress	99.90% [1]	100 mg	Quote required [1]
Selleckchem	99.86% [4]	Information on request	Information on request

Key Differentiators and Research Context

- **Historical Significance:** It's important to distinguish **2-Aminobenzenesulfonamide** from its isomer **sulfanilamide** (the *para*-aminobenzenesulfonamide). Sulfanilamide is the antecedent of "sulfa drugs" and has potent antibacterial activity, which requires the amino and sulfonamide groups to be in the *para* configuration. The *ortho* isomer (orthanilamide) lacks this antibacterial property but has found a role as a carbonic anhydrase inhibitor [5].
- **Research Applications:** Current research interest in this compound and its derivatives is focused on their potential in targeting tumor-associated carbonic anhydrase isozymes, particularly CA IX, for anticancer drug development [5] [4].

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To cite this document: Smolecule. [2-Aminobenzenesulfonamide synonyms orthanilamide]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b006712#2-aminobenzenesulfonamide-synonyms-orthanilamide]

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